

# A Comprehensive Technical Guide to the Safe Handling of Tetraoctylammonium Chloride

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## Compound of Interest

Compound Name: Tetraoctylammonium chloride

Cat. No.: B1589587

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This guide provides an in-depth overview of the safety precautions and handling procedures for **Tetraoctylammonium chloride**, a quaternary ammonium salt utilized as a phase transfer catalyst in various chemical syntheses. Adherence to these guidelines is crucial for minimizing risks and ensuring a safe laboratory environment.


## Section 1: Hazard Identification and Classification

**Tetraoctylammonium chloride** is classified as a hazardous substance. The following table summarizes its GHS (Globally Harmonized System of Classification and Labelling of Chemicals) classification.

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation

Signal Word: Warning

Hazard Pictogram:

 alt text

## Section 2: Physical and Chemical Properties

Understanding the physical and chemical properties of **Tetraoctylammonium chloride** is essential for its safe handling and storage.

Property	Value
Molecular Formula	C <sub>32</sub> H <sub>68</sub> ClN
Molecular Weight	502.34 g/mol <a href="#">[1]</a>
Appearance	Colorless solid <a href="#">[1]</a>
Melting Point	50 - 54 °C <a href="#">[1]</a> <a href="#">[2]</a>
Purity	≥ 97%

## Section 3: Handling and Storage

Proper handling and storage procedures are critical to prevent exposure and maintain the chemical's integrity.

### 3.1 Handling:

- Use only in a well-ventilated area or outdoors.[\[3\]](#)
- Avoid breathing dust.[\[3\]](#)
- Wash skin thoroughly after handling.[\[3\]](#)
- Avoid contact with skin and eyes.
- Wear appropriate personal protective equipment (PPE).[\[3\]](#)
- Avoid the generation of dusts.[\[3\]](#)

### 3.2 Storage:

- Store in a well-ventilated place.[\[3\]](#)
- Keep the container tightly closed.[\[3\]](#)
- Store locked up.[\[3\]](#)
- The product is hygroscopic; store under inert gas in a dry environment.[\[3\]](#)

## Section 4: Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **Tetraoctylammonium chloride**:

Protection Type	Specification
Eye/Face Protection	Wear safety glasses with side-shields or chemical safety goggles. <a href="#">[4]</a>
Skin Protection	Handle with gloves that have been inspected prior to use. Dispose of contaminated gloves after use in accordance with applicable laws and good laboratory practices. Wash and dry hands. <a href="#">[3]</a> <a href="#">[4]</a>
Respiratory Protection	Use a NIOSH/MSHA approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced. A dust mask type N95 (US) is recommended. <a href="#">[2]</a> <a href="#">[5]</a>
Body Protection	Wear appropriate protective clothing to prevent skin exposure. <a href="#">[5]</a>

## Section 5: First-Aid Measures

In case of exposure, immediate first aid is crucial.

Exposure Route	First-Aid Protocol
Inhalation	Move the person to fresh air. If breathing is difficult, call a poison center or doctor.[3]
Skin Contact	Take off contaminated clothing immediately. Wash the affected area with plenty of soap and water. If skin irritation occurs, get medical advice/attention.[3][6]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[3][6]
Ingestion	Rinse mouth. Do NOT induce vomiting. Call a poison center or doctor if you feel unwell.

## Section 6: Accidental Release Measures

In the event of a spill, follow these procedures to mitigate the hazard.

### 6.1 Personal Precautions:

- Avoid inhalation of dust.[3][6]
- Avoid substance contact.[3][6]
- Ensure adequate ventilation.[3][6]
- Evacuate the danger area and consult an expert.[3][6]

### 6.2 Environmental Precautions:

- Do not let the product enter drains.[3][6]
- Cover drains.[3]

### 6.3 Methods for Cleaning Up:

- Collect the spilled material dry.
- Bind and pump off spills.[3]
- Dispose of the collected material in accordance with local regulations.
- Clean the affected area.
- Avoid the generation of dust.[6]

## Section 7: Toxicological Information

The toxicological properties of **Tetraoctylammonium chloride** are summarized below.

Toxicity Data	Value	Species	Test Guideline
Acute Oral Toxicity (LD50)	2,630 mg/kg	Rat	-
Skin Corrosion/Irritation	Skin irritation	Rabbit	OECD Test Guideline 404 (in analogy to similar products)[6]
Serious Eye Damage/Eye Irritation	Irritations	Rabbit	OECD Test Guideline 405 (in analogy to similar products)[6]

To the best of our knowledge, the chemical, physical, and toxicological properties have not been thoroughly investigated.[6]

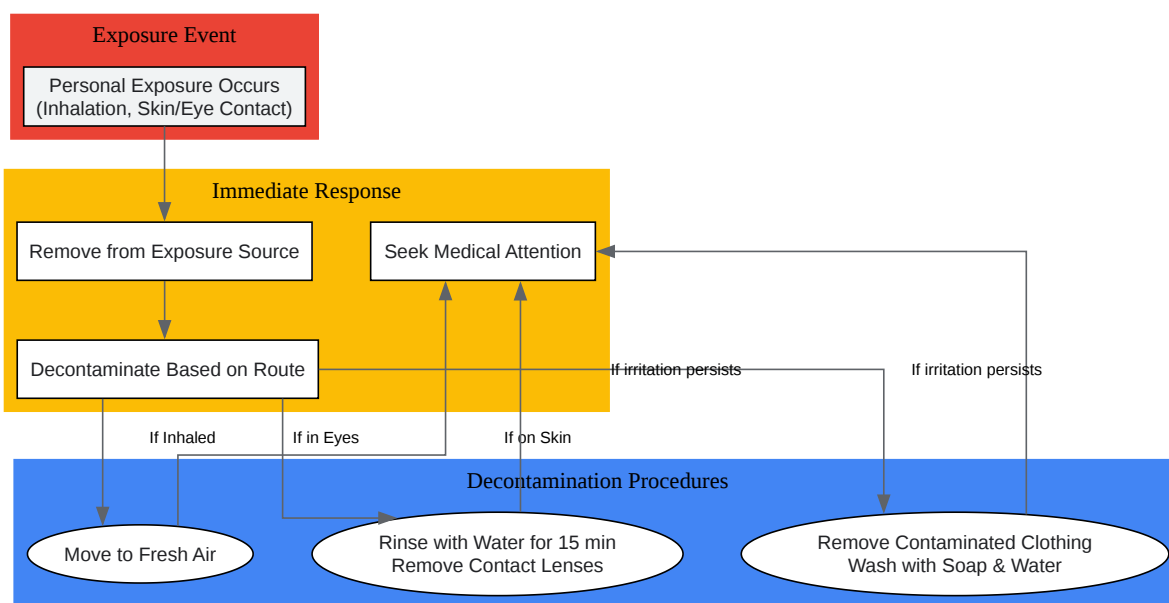
## Visualized Experimental Workflows

To further clarify the safety protocols, the following diagrams illustrate the recommended procedures for handling spills and responding to personal exposure.



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Caption: Workflow for responding to a **Tetraoctylammonium chloride** spill.



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Caption: First-aid response workflow for personal exposure to **Tetraoctylammonium chloride**.

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